

Application Notes and Protocols for In Vitro Antifungal Susceptibility Testing of Dapaconazole

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Compound of Interest

Compound Name: Dapaconazole

Cat. No.: B606938

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Introduction

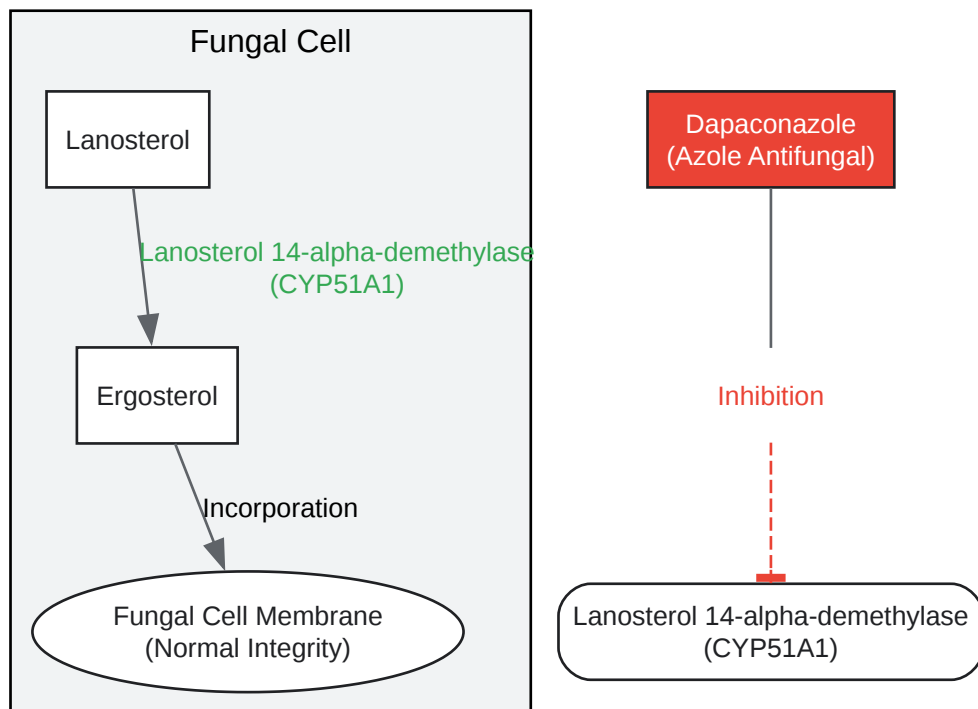
Dapaconazole is an imidazole antifungal agent that demonstrates efficacy against a variety of pathogenic fungi.[1] Like other azole antifungals, **Dapaconazole**'s mechanism of action involves the inhibition of the cytochrome P450 enzyme lanosterol 14-alpha-demethylase (CYP51A1).[2][3] This enzyme is critical for the conversion of lanosterol to ergosterol, an essential component of the fungal cell membrane.[3] Inhibition of this pathway disrupts membrane integrity, leading to fungal cell lysis and death.[3]

Accurate in vitro susceptibility testing is crucial for determining the potency of novel antifungal agents like **Dapaconazole**, monitoring for the development of resistance, and establishing effective therapeutic strategies.[4][5] This document provides detailed protocols for the in vitro antifungal susceptibility testing of **Dapaconazole** against yeasts and filamentous fungi, based on established methodologies from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).[6][7]

Mechanism of Action: Azole Antifungals

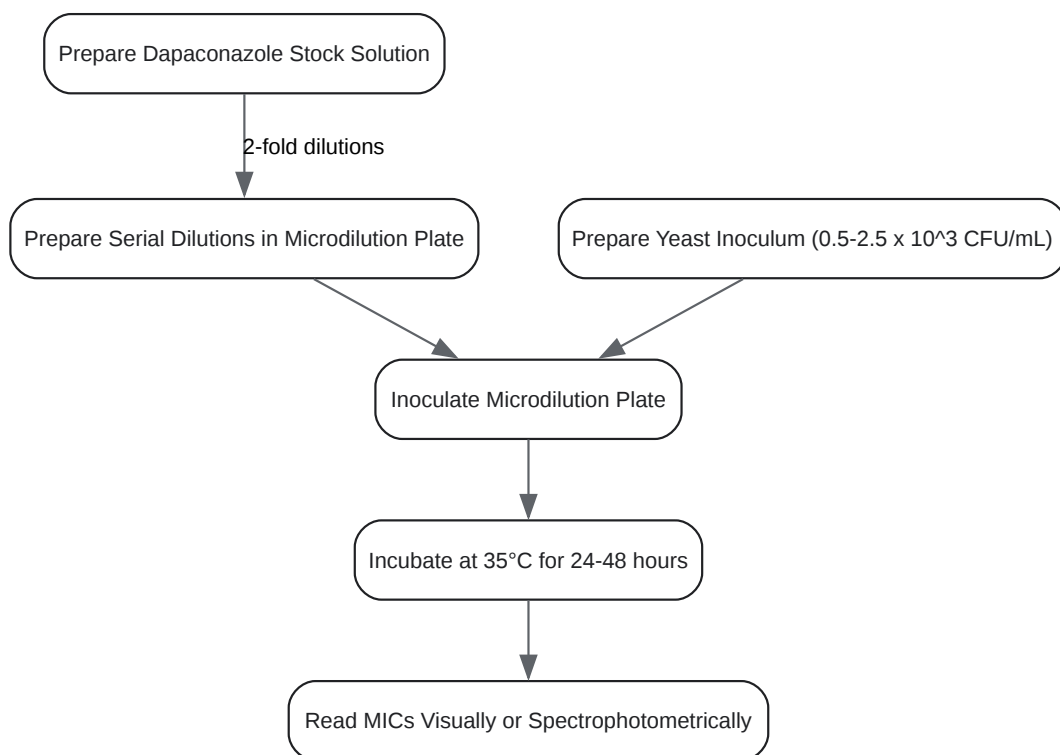
The following diagram illustrates the mechanism of action of **Dapaconazole** and other azole antifungals.

Mechanism of Action of Dapaconazole

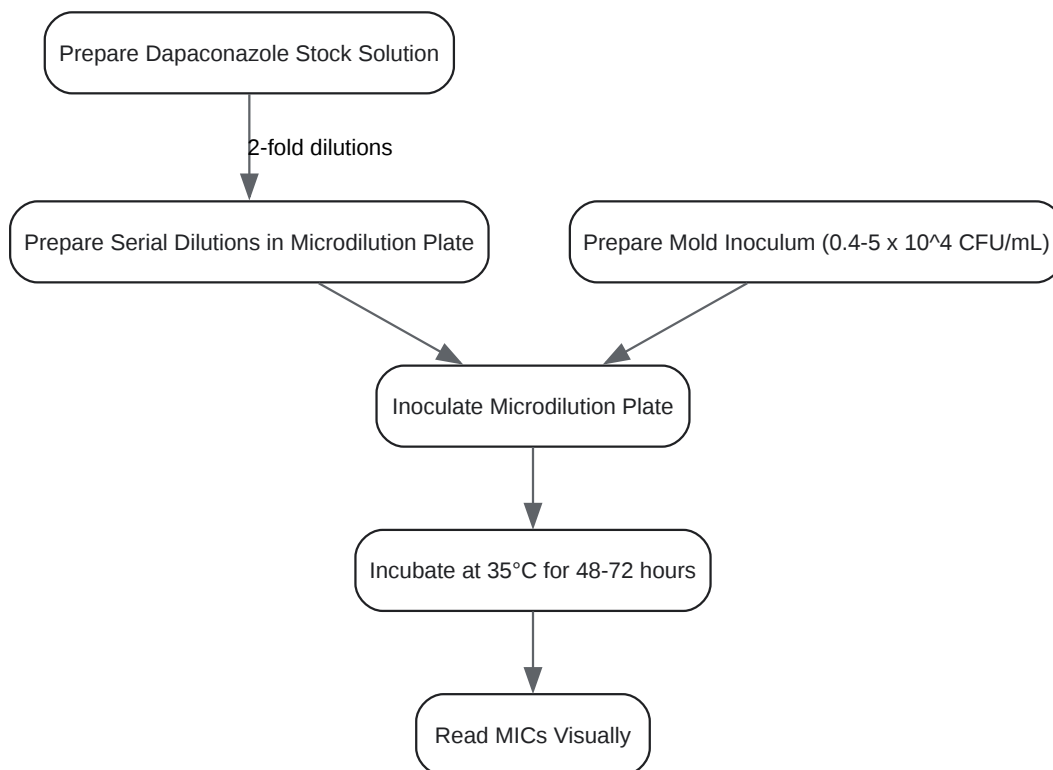


Disruption of Membrane Integrity
Leads to Cell Lysis

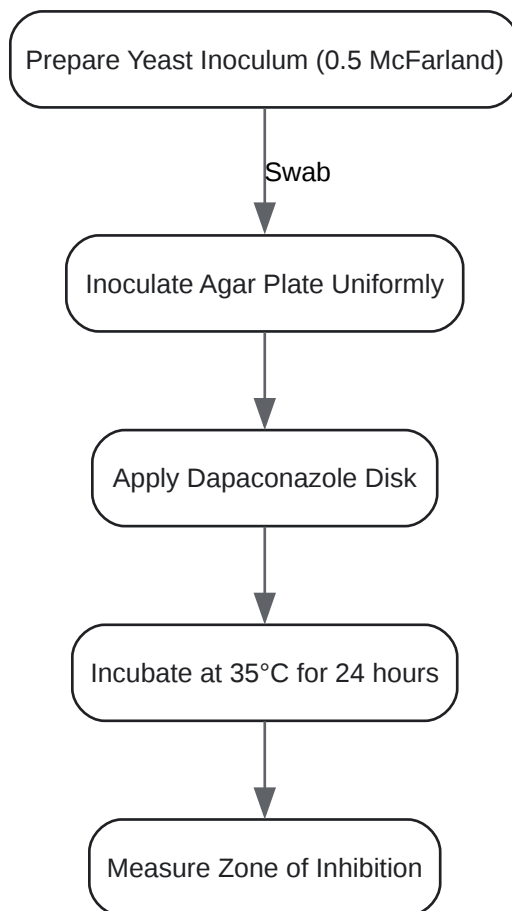
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